

Comparative Biological Efficacy of Methyl 4-amino-5-chloro-2-methoxybenzoate Analogs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 4-amino-5-chloro-2-methoxybenzoate*

Cat. No.: *B1348733*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the biological efficacy of analogs of **Methyl 4-amino-5-chloro-2-methoxybenzoate**. The following sections present quantitative data from preclinical studies, detailed experimental methodologies, and visualizations of structure-activity relationships and experimental workflows to facilitate an objective evaluation of these compounds for potential therapeutic applications. The primary biological activities identified for analogs of this scaffold are gastroprokinetic and anticancer effects.

Gastroprokinetic Activity

A series of benzamide analogs derived from 4-amino-5-chloro-2-methoxybenzoic acid and its ethoxy counterpart have been investigated for their ability to enhance gastric emptying. These studies reveal key structure-activity relationships that influence their potency as gastroprokinetic agents.

Quantitative Comparison of Gastroprokinetic Activity

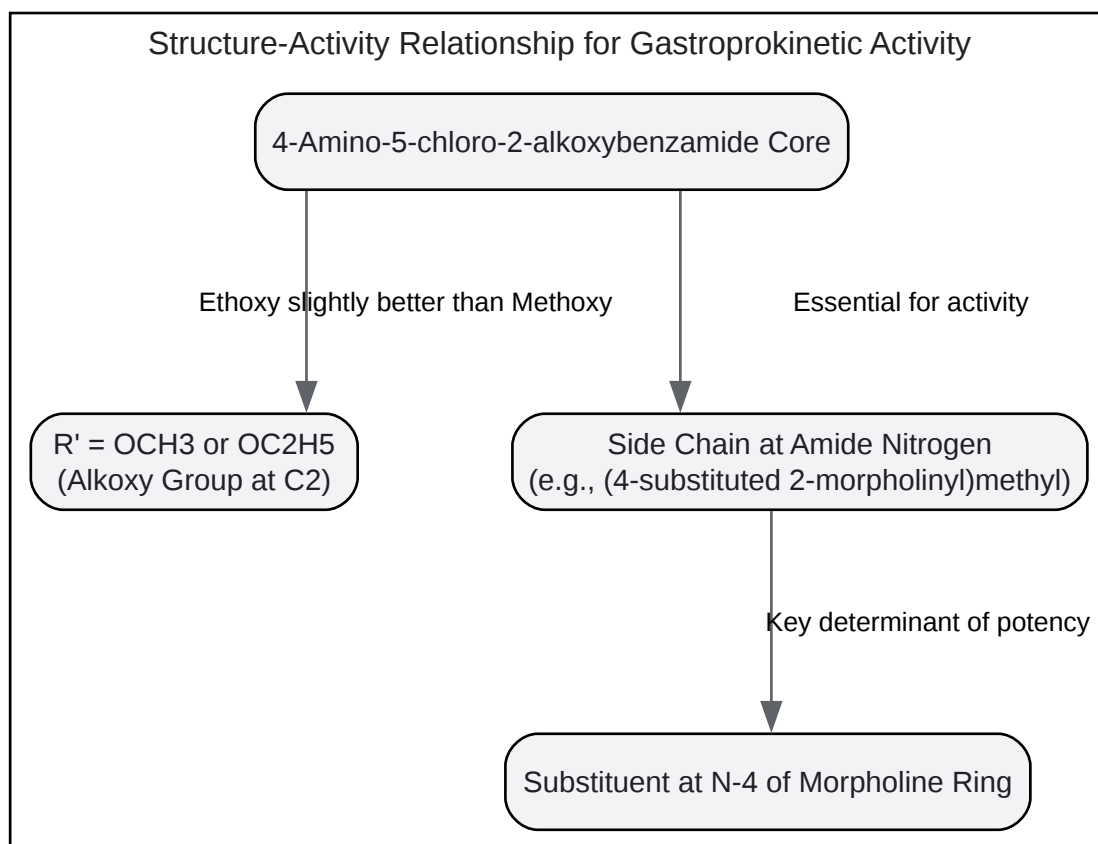
The efficacy of these analogs was primarily assessed by their effect on gastric emptying in rats. The data presented below is sourced from studies on 4-amino-5-chloro-2-alkoxy-N-[(4-substituted 2-morpholinyl)methyl]benzamides.

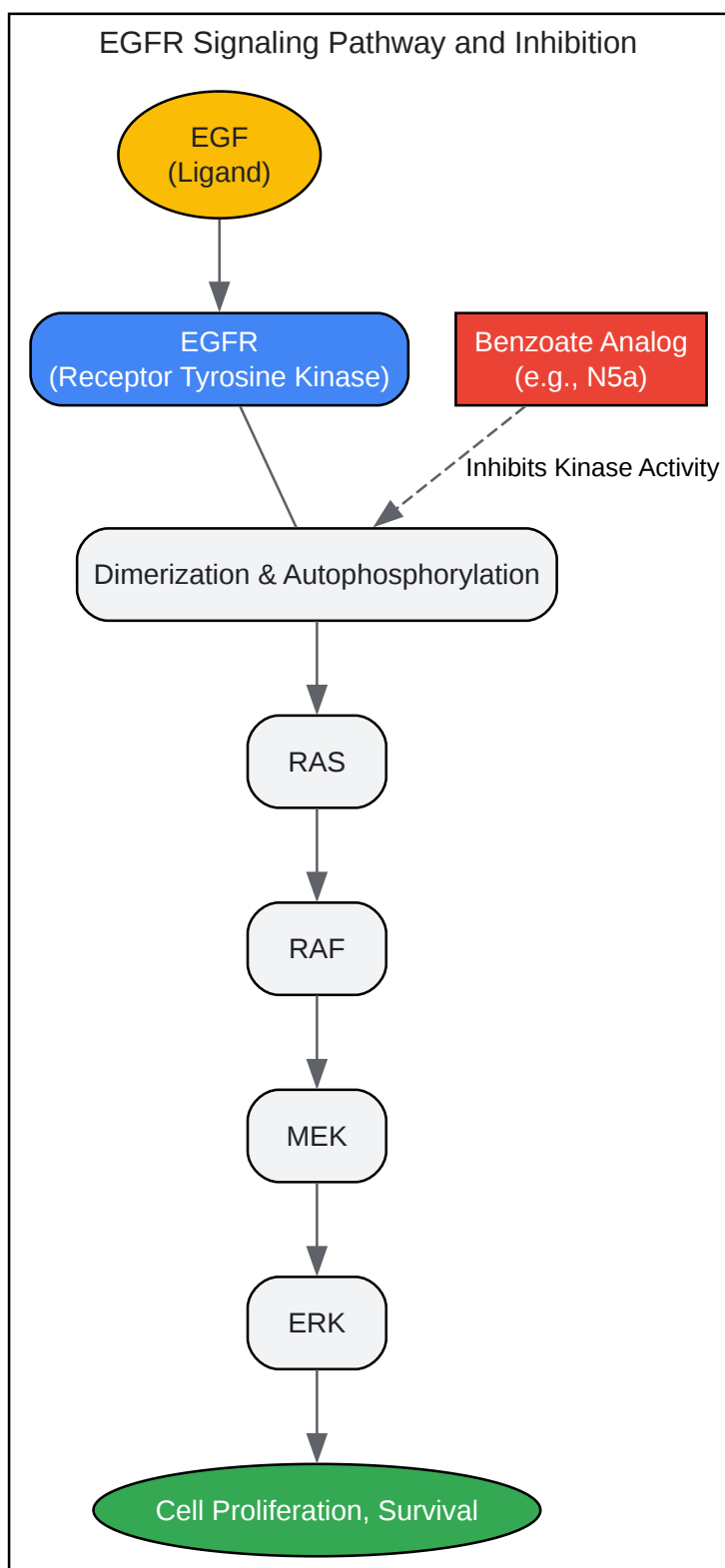
Compound ID	R (N-4 Substituent)	R'	Gastric Emptying (%) at 1 mg/kg, p.o.
1a	-CH ₂ -(4-F-Ph)	-CH ₃	75.3 ± 5.2
1b	-CH ₂ -(4-F-Ph)	-C ₂ H ₅	80.1 ± 6.3
57a	-CH ₂ -(3-pyridyl)	-CH ₃	70.5 ± 4.8
57b	-CH ₂ -(3-pyridyl)	-C ₂ H ₅	81.2 ± 5.5
Control	Vehicle	-	35.6 ± 3.1

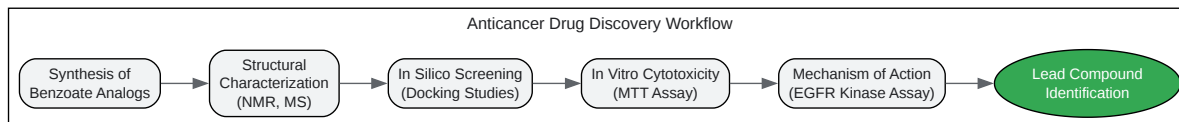
Data is presented as mean ± S.E. A higher percentage indicates greater gastric emptying and thus higher prokinetic activity.

Structure-Activity Relationships for Gastroprokinetic Agents

The development of potent gastroprokinetic agents from the 4-amino-5-chloro-2-alkoxybenzamide scaffold has been guided by systematic modifications. The following diagram illustrates the key structural elements and their impact on activity.







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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com